

Comparative Study of Honokiol in Different Cancer Models

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Compound of Interest

Compound Name: *Honyucitrin*

Cat. No.: *B599478*

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Honokiol is a lignan biphenol present in the bark, seed cones, and leaves of trees belonging to the Magnolia genus. It has been extensively studied for its anti-tumorigenic properties across a variety of cancer types.

Data Presentation: In Vitro Efficacy of Honokiol

The following table summarizes the half-maximal inhibitory concentration (IC₅₀) of Honokiol in various cancer cell lines, demonstrating its broad-spectrum anti-proliferative activity.

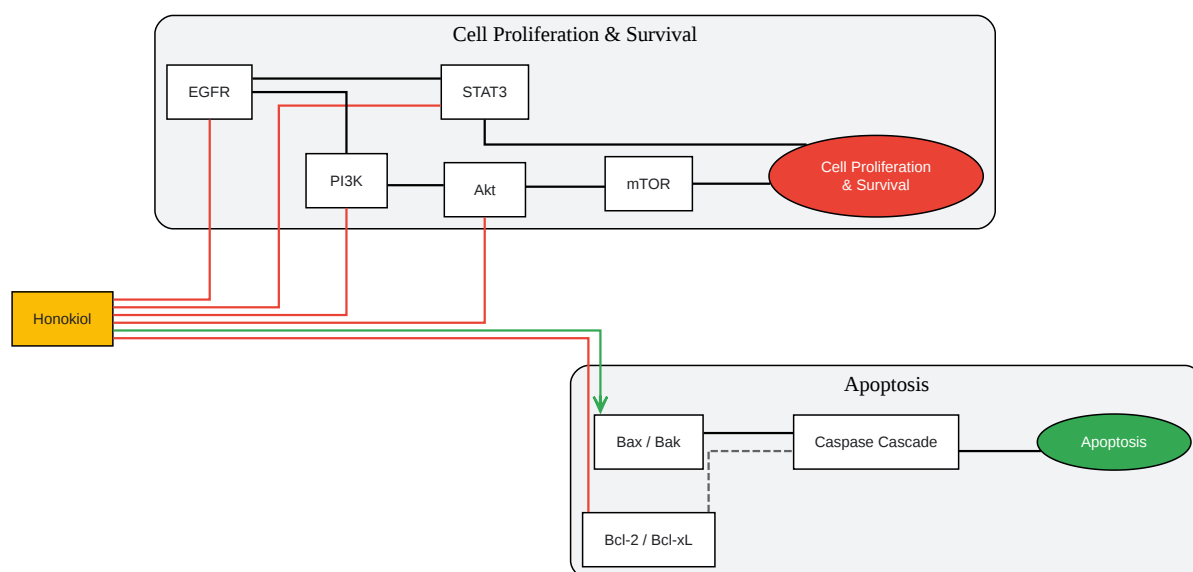
Cancer Type	Cell Line	IC50 (μM)	Citation
Breast Cancer	MCF-7 (hormone-dependent)	~15-20	[1]
Breast Cancer	MDA-MB-231 (hormone-independent)	~12-18	[1]
Breast Cancer	SKBR3 (hormone-independent)	~15-20	[1]
Breast Cancer	MCF-7/hydroxytamoxifen (acquired resistance)	~12	[1]
Ovarian Cancer	SKOV3	~50	[1]
Ovarian Cancer	Caov-3	~50	[1]

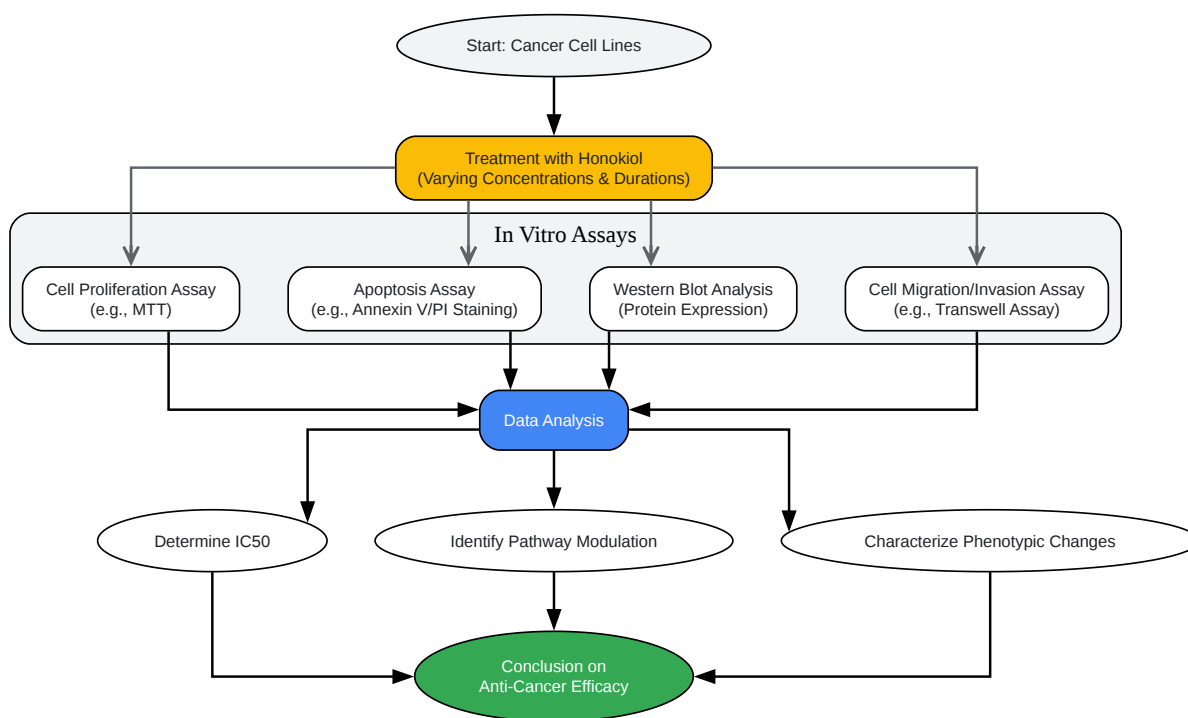
Mechanisms of Action & Signaling Pathways

Honokiol exerts its anti-cancer effects through the modulation of multiple signaling pathways involved in cell proliferation, apoptosis, and angiogenesis.

- **Induction of Apoptosis:** Honokiol induces apoptosis by increasing the expression of pro-apoptotic proteins like Bax and Bak, while decreasing anti-apoptotic proteins such as Bcl-2 and Bcl-xL.[1] It also facilitates the release of mitochondrial cytochrome c and activates the caspase cascade, leading to apoptotic cell death.[1]
- **Cell Cycle Arrest:** It can inhibit the cell cycle via the PI3K/Akt/mTOR pathway by upregulating PTEN and p21.[1]
- **Inhibition of Angiogenesis:** Honokiol can block the vascular endothelial growth factor receptor (VEGFR) 2 and suppress angiogenesis.[1] It also reduces hypoxia-inducible factor (HIF)-induced VEGFR/VEGF activation.[1]
- **Downregulation of Key Signaling Pathways:** Honokiol has been shown to inhibit the expression and phosphorylation of EGFR and downregulate the STAT3 signaling pathway.[1]

Below is a diagram illustrating the key signaling pathways targeted by Honokiol.





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References

- 1. Honokiol inhibits the growth of hormone-resistant breast cancer cells: its promising effect in combination with metformin - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Comparative Study of Honokiol in Different Cancer Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b599478#honyucitrin-comparative-study-in-different-cancer-models]

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